

safety and handling of deuterated trifluoroethanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,2-Trifluoroethanol-1,1-d₂

Cat. No.: B144302

[Get Quote](#)

An In-depth Technical Guide on the Safety and Handling of Deuterated Trifluoroethanol

For Researchers, Scientists, and Drug Development Professionals

Introduction

Deuterated 2,2,2-trifluoroethanol (CF₃CD₂OD), commonly referred to as TFE-d₃, is a valuable solvent and co-solvent in various scientific applications, particularly in NMR spectroscopy for the structural analysis of biomolecules.^{[1][2]} Its unique properties, including its ability to induce secondary structures in peptides and proteins, make it an important tool in drug development and protein science.^{[3][4]} However, its hazardous nature necessitates a thorough understanding of its safety and handling requirements. This guide provides comprehensive information on the safe use of deuterated trifluoroethanol, including its chemical and physical properties, associated hazards, handling and storage procedures, and relevant experimental protocols.

Chemical and Physical Properties

Deuterated trifluoroethanol is a colorless liquid with an alcohol-like odor.^[1] Its physical and chemical properties are summarized in the table below.

Property	Value	References
Chemical Formula	C ₂ D ₃ F ₃ O	[2]
CAS Number	77253-67-9	[2]
Molecular Weight	103.06 g/mol	[2]
Physical State	Liquid	[1]
Appearance	Colorless	[1]
Odor	Alcohol-like	[1]
Melting Point	-45 °C / -49 °F	[1]
Boiling Point	77 - 80 °C / 170.6 - 176 °F	[1]
Flash Point	29 °C / 84.2 °F	[1]
Autoignition Temperature	480 °C / 896 °F	[1]
Specific Gravity	1.450	[1]
Explosion Limits	Upper: 42%, Lower: 5.5% (V)	[5]

Hazard Identification and Safety Precautions

Deuterated trifluoroethanol is classified as a hazardous substance and requires careful handling.[1] The primary hazards are summarized in the following table.

Hazard	Description	GHS Classification	References
Flammability	Flammable liquid and vapor. Vapors may form explosive mixtures with air.	Flammable Liquid, Category 3	[1] [5]
Acute Toxicity	Harmful if swallowed, in contact with skin, or if inhaled.	Acute Toxicity (Oral, Dermal, Inhalation), Category 4	[1] [5]
Eye Damage	Causes serious eye damage.	Serious Eye Damage/Eye Irritation, Category 1	[1] [5]
Skin Irritation	Causes skin irritation.	Skin Corrosion/Irritation, Category 2	[1] [5]
Reproductive Toxicity	Suspected of damaging fertility.	Reproductive Toxicity, Category 2	[1]
Organ Toxicity	May cause damage to organs (lung/respiratory system) through prolonged or repeated exposure.	Specific Target Organ Toxicity (Repeated Exposure), Category 2	[5] [6]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling deuterated trifluoroethanol.

PPE Type	Specification	References
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield is also recommended.	[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.	[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A recommended filter type is an organic gases and vapors filter (Type A, Brown) conforming to EN14387.	[1]

Handling and Storage

Proper handling and storage procedures are crucial to minimize risks.

- Handling:
 - Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[1]
 - Work in a well-ventilated area or under a chemical fume hood.[1]
 - Keep away from heat, sparks, open flames, and other ignition sources.[5]

- Ground and bond containers when transferring material to prevent static discharge.[\[5\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Storage:
 - Store in a cool, dry, and well-ventilated area.[\[1\]](#)
 - Keep the container tightly closed.[\[1\]](#)
 - Store locked up.[\[1\]](#)

Emergency Procedures

In case of an emergency, follow these first-aid and firefighting measures.

Emergency Situation	Procedure	References
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.	[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[1]
Ingestion	Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a physician or poison control center immediately.	[1]
Fire	Use water spray, carbon dioxide (CO ₂), dry chemical, or chemical foam to extinguish. Water mist may be used to cool closed containers.	[1]
Accidental Release	Ensure adequate ventilation. Use personal protective equipment. Remove all sources of ignition. Absorb with inert material and place in a suitable container for disposal. Do not let the product enter drains.	[1]

Experimental Protocols

Deuterated trifluoroethanol is primarily used as a solvent in NMR spectroscopy and as a co-solvent to study the secondary structure of peptides and proteins.

General NMR Sample Preparation

This protocol outlines the general steps for preparing a sample for NMR analysis using deuterated trifluoroethanol.

- **Determine Sample Amount:** Weigh approximately 5-25 mg of the compound for a ^1H NMR spectrum.
- **Dissolve the Sample:** In a clean, dry vial, dissolve the sample in approximately 0.5-0.7 mL of deuterated trifluoroethanol.
- **Filter the Solution:** To remove any particulate matter that can affect the spectral quality, filter the solution through a pipette with a small plug of glass wool into a clean NMR tube.
- **Adjust Volume:** Ensure the final volume in the NMR tube is sufficient to cover the NMR probe's detection region, typically around 4-5 cm in a standard 5 mm tube.
- **Cap and Label:** Securely cap the NMR tube and label it clearly.

Protocol for Circular Dichroism (CD) Spectroscopy of Peptides

This protocol describes the use of deuterated trifluoroethanol as a co-solvent to induce and study the helical structure of a peptide using CD spectroscopy.

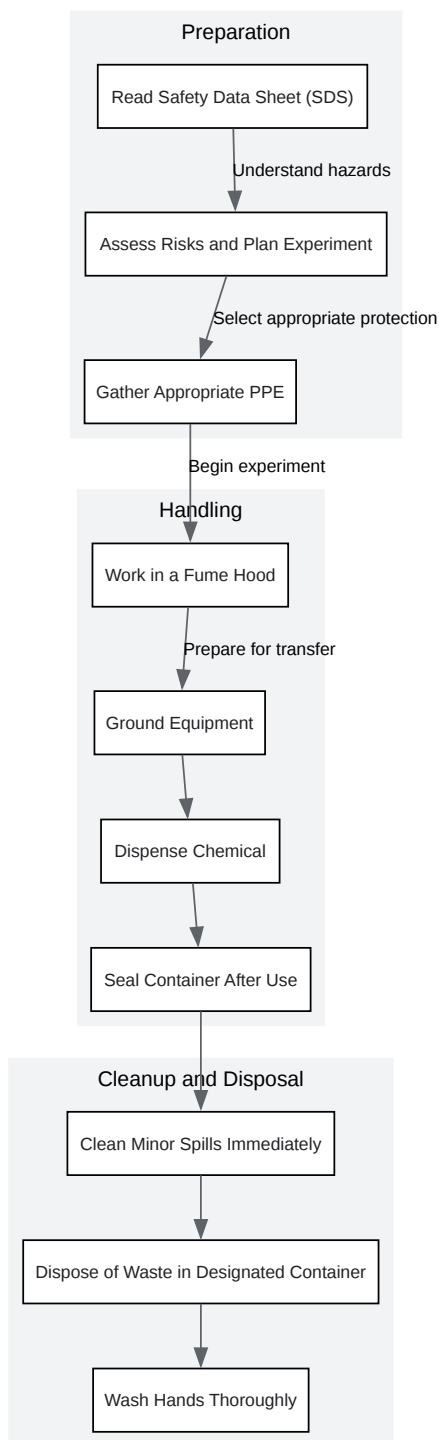
- **Prepare a Stock Solution of the Peptide:** Dissolve the lyophilized peptide in a suitable buffer (e.g., phosphate buffer, pH 7.0) to a concentration of approximately 1 mg/mL.
- **Prepare TFE-d₃/Buffer Solutions:** Create a series of solutions with varying concentrations of deuterated trifluoroethanol (e.g., 10%, 20%, 30%, 50% v/v) in the same buffer used for the peptide stock solution.

- **Sample Preparation for CD Measurement:** For each desired TFE-d3 concentration, mix the peptide stock solution with the corresponding TFE-d3/buffer solution to achieve the final target peptide concentration (typically 50-100 μ M) and TFE-d3 concentration.
- **Acquire CD Spectra:**
 - Use a quartz cuvette with a 1 mm path length.
 - Record the CD spectra from approximately 190 to 260 nm.
 - Acquire a baseline spectrum of the corresponding TFE-d3/buffer solution without the peptide and subtract it from the sample spectrum.
- **Data Analysis:** Analyze the resulting spectra for characteristic helical signals, such as negative bands around 208 and 222 nm and a positive band around 192 nm.

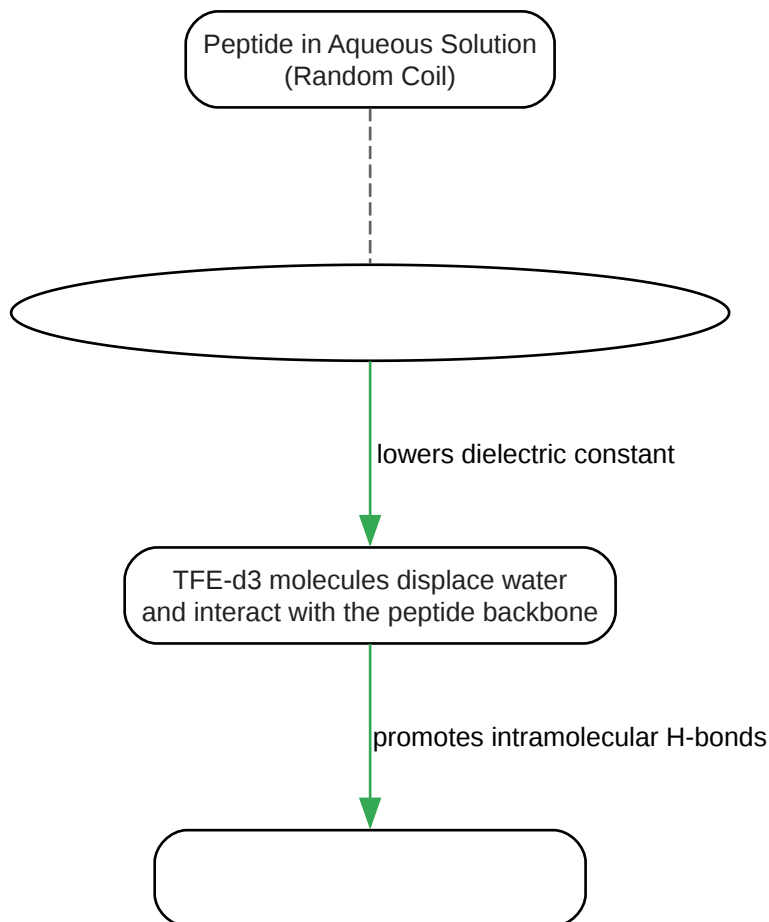
Visualizations

Logical Workflow for Safe Handling

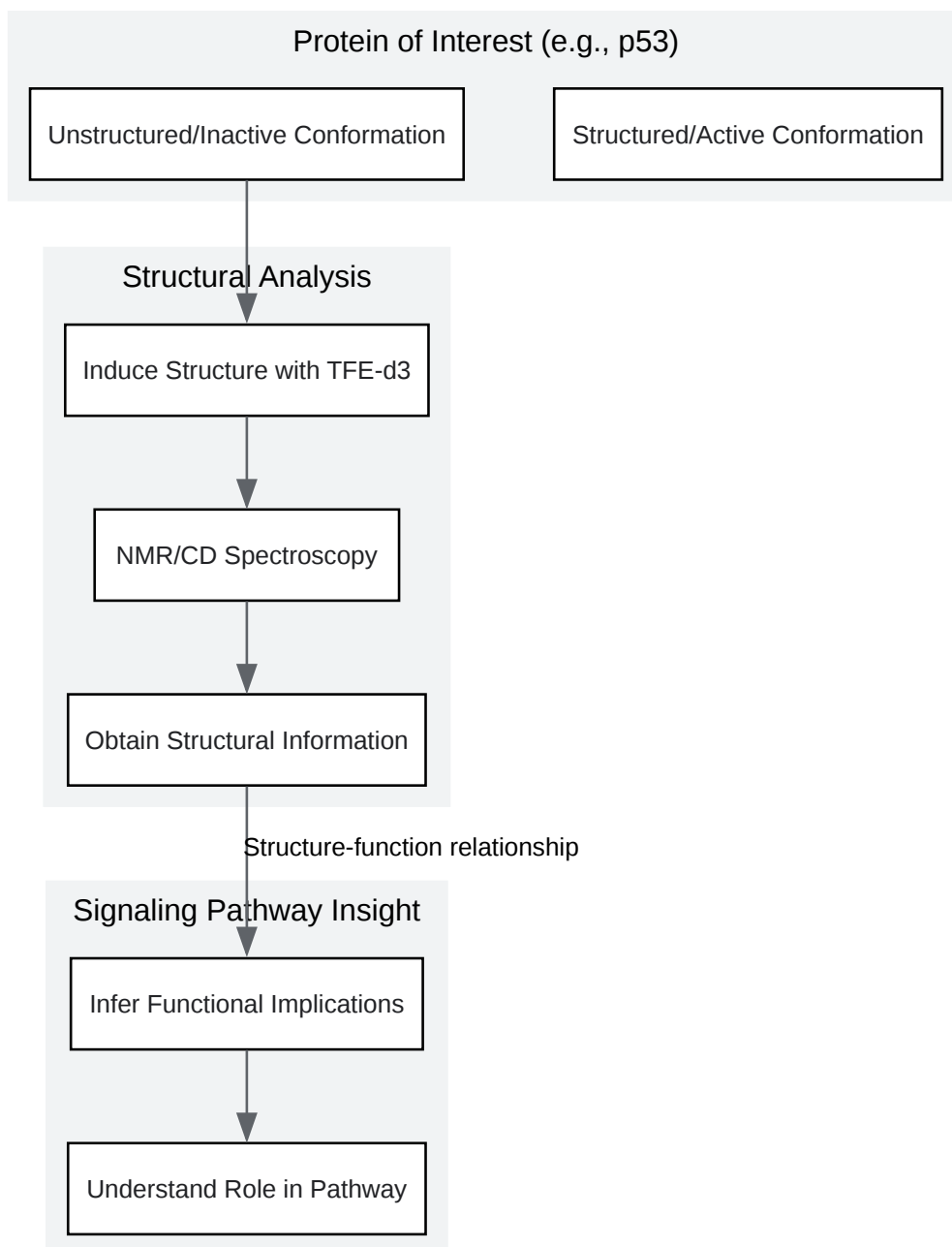
General Workflow for Safe Handling of Deuterated Trifluoroethanol



Mechanism of TFE-d3 Induced Helical Structure in Peptides



Use of TFE-d3 to Study Proteins in Signaling Pathways

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. About TFE: Old and new findings | EurekAlert! [eurekalert.org]
- 2. 2,2,2-Trifluoroethanol-d₅ (D, 99%) Trifluoroethyl alcohol - Cambridge Isotope Laboratories, DLM-27-1 [isotope.com]
- 3. About TFE: Old and New Findings - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. meihonglab.com [meihonglab.com]
- 5. pnas.org [pnas.org]
- 6. Trifluoroethanol-induced conformational transitions of proteins: insights gained from the differences between alpha-lactalbumin and ribonuclease A - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [safety and handling of deuterated trifluoroethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b144302#safety-and-handling-of-deuterated-trifluoroethanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com